

4-Methoxyphenylacetonitrile-d4 safety and handling

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Compound of Interest

Compound Name: 4-Methoxyphenylacetonitrile-d4

Cat. No.: B12388655

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Chemical Identification and Physical Properties

4-Methoxyphenylacetonitrile, also known as 4-methoxybenzyl cyanide, is an organic compound used as an intermediate in the synthesis of pharmaceuticals.[1][2][3] The deuterated version, 4-Methoxyphenyl-2,3,5,6-d4-acetonitrile, is isotopically enriched with deuterium.[4]

Table 1: Physical and Chemical Properties

Property	Value (4-Methoxyphenylacet onitrile)	Value (4-Methoxyphenylacet onitrile-d4)	Source(s)
Molecular Formula	C ₉ H ₉ NO	C ₉ H ₅ D ₄ NO	[1][5][6]
Molecular Weight	147.17 g/mol	151.20 g/mol	[1][4][5][6]
CAS Number	104-47-2	1219798-74-9	[1][4][5]
Appearance	Clear, colorless to pale-yellow liquid	Not specified	[1][7]
Boiling Point	286-287 °C at 760 mmHg	Not specified	[1][5][7]
Melting Point	8 °C	Not specified	[3][7]
Flash Point	117 °C / 242.6 °F	Not specified	[5][7]
Autoignition Temp.	480 °C / 896 °F	Not specified	[7]
Specific Gravity	1.080 - 1.090 at 25°C	Not specified	[1][7]
Explosive Limits	Lower: 1.2% / Upper: 9.4%	Not specified	[7][8]
Solubility	Insoluble in water	Not specified	[3]

Hazard Identification and Toxicological Data

4-Methoxyphenylacetonitrile is classified as hazardous and is toxic if swallowed.[6][7][9] It can also cause skin and eye irritation and may be harmful to aquatic life with long-lasting effects.[7][9]

Table 2: GHS Hazard Classification

Category	Information	Source(s)
Pictogram	GHS06 (Skull and Crossbones)	[3][5]
Signal Word	Danger	[5][7][9]
Hazard Statements	H301: Toxic if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H412: Harmful to aquatic life with long lasting effects.	[5][9]
Precautionary Statements	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.P405: Store locked up.	[5]

Toxicological Information

- Primary Routes of Exposure: Ingestion, inhalation, skin contact, and eye contact.[2]
- Symptoms of Exposure:
 - Ingestion: Toxic if swallowed.[2][7]
 - Inhalation: May cause respiratory irritation.[2]
 - Skin Contact: May cause skin irritation.[2]
 - Eye Contact: Causes serious eye irritation.[2]

Experimental Protocols and Safe Handling

Strict adherence to safety protocols is crucial when handling this compound to minimize exposure and ensure a safe laboratory environment.[\[2\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[7\]](#)
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and inspect them prior to use.[\[2\]](#)[\[5\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)[\[10\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[2\]](#)

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Ensure safety showers and eyewash stations are in close proximity to the workstation.[\[2\]](#)

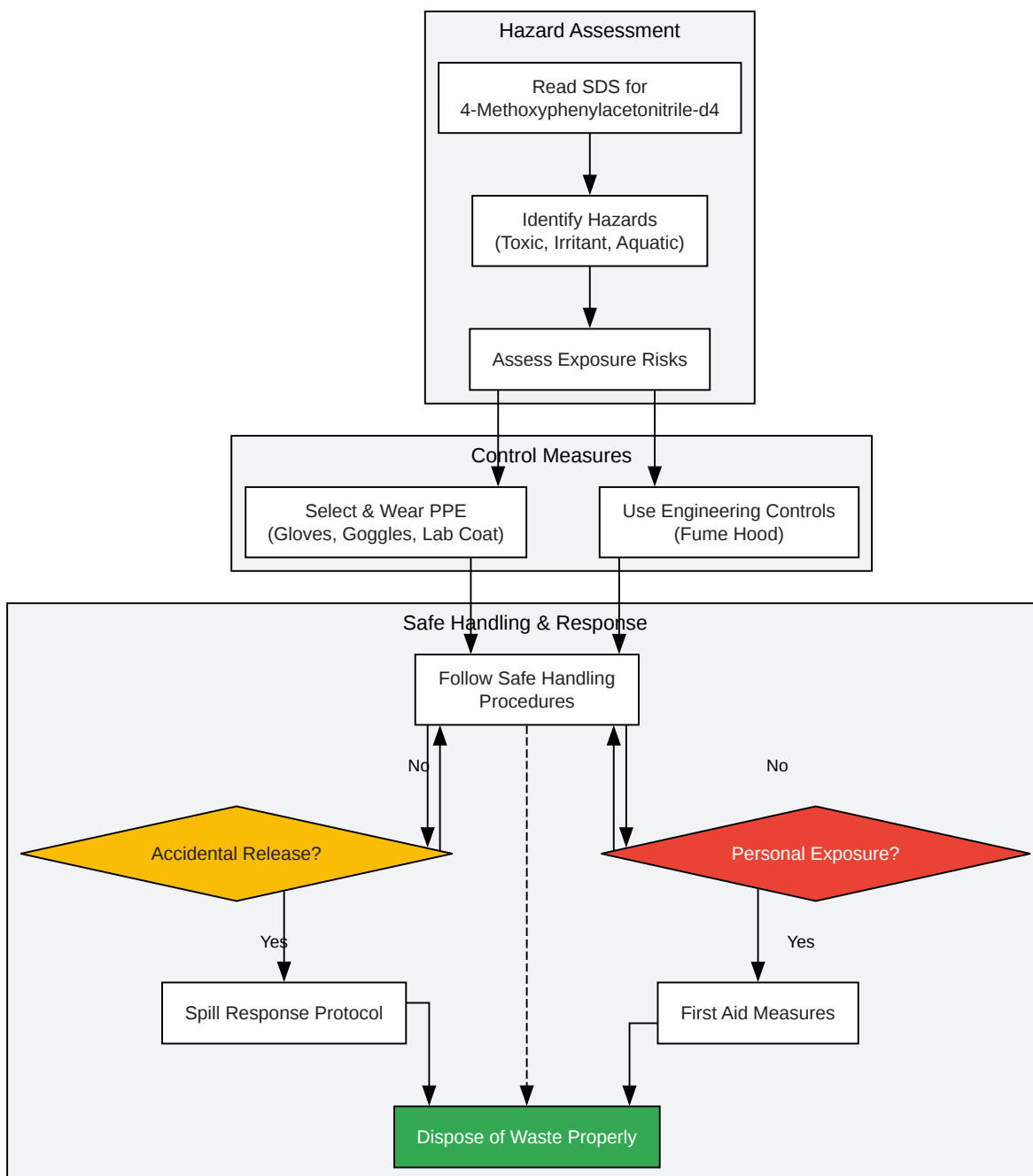
Handling and Storage

- Handling:
 - Read the Safety Data Sheet (SDS) thoroughly before use.
 - Wear all required personal protective equipment.
 - Avoid all personal contact, including inhalation of vapors or mists.[\[2\]](#)[\[10\]](#)
 - Use only in a well-ventilated area or under a chemical fume hood.[\[10\]](#)
 - Do not eat, drink, or smoke when using this product.[\[10\]](#)

- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[7\]](#)
- Storage:
 - Store in original, tightly closed containers in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[10\]](#)
 - Store locked up.[\[2\]](#)[\[7\]](#)
 - Keep away from heat, direct sunlight, and sources of ignition.[\[1\]](#)[\[10\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[7\]](#)[\[10\]](#)

Visualized Workflows

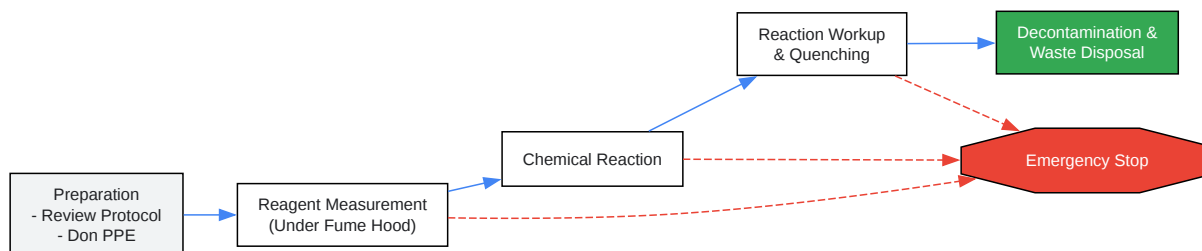
Hazard Management Workflow



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Caption: Hazard management workflow for **4-Methoxyphenylacetonitrile-d4**.

General Experimental Workflow



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Caption: General experimental workflow involving hazardous liquid reagents.

First Aid Measures

Immediate medical attention is often required.[7]

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[1][7]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice.[1][7]
- Inhalation: Remove the affected person to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult or irregular, provide artificial respiration. Seek immediate medical attention.[1]
- Ingestion: DO NOT induce vomiting. Clean mouth with water and rinse. Immediately call a POISON CENTER or doctor/physician.[1][7]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7]
- Specific Hazards Arising from the Chemical: Heating may cause containers to rupture violently. During a fire, toxic fumes may be emitted, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen cyanide.[7][10]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear.[7]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear protective equipment to prevent contact with skin and eyes.[10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, sewers, or waterways.[1]
- Methods for Containment and Cleaning Up: Contain and absorb the spill with non-combustible absorbent material (e.g., sand, earth, diatomite, vermiculite). Collect the absorbed material and place it in a suitable, labeled container for disposal.[1][10]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations. Do not allow the material to enter sewers, surface, or groundwater.[1]
[7] Contaminated packaging should be treated as the product itself.

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